Application Notes & Protocols: 4-Octylbenzenesulfonic Acid for Laboratory Disinfection

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Compound of Interest

Compound Name:	*4-Octylbenzenesulfonic acid*
CAS No.:	*17012-98-5*
Cat. No.:	*B13343777*

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Introduction: A Surfactant-Based Approach to Laboratory Decontamination

In the dynamic environment of research and drug development, maintaining a sterile and controlled workspace is paramount. While traditional disinfectants like alcohols, bleach, and quaternary ammonium compounds are widely used, the exploration of alternative agents is driven by the need for broad-spectrum efficacy, material compatibility, and stability. **4-Octylbenzenesulfonic acid** and its sodium salt belong to the class of linear alkylbenzene sulfonates (LAS), a group of anionic surfactants renowned for their detergent properties in cleaning agents.[1][2] Beyond their cleaning capabilities, these molecules possess intrinsic antimicrobial properties, positioning them as effective agents for disinfection.[3][4]

This guide provides a comprehensive overview of **4-Octylbenzenesulfonic acid**, detailing its mechanism of action, safety protocols, and practical applications for surface and equipment disinfection in a laboratory setting. The protocols herein are designed as foundational

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templates, empowering researchers to validate and adapt them for specific pathogens and laboratory conditions.

Scientific Foundation

A thorough understanding of a disinfectant's properties is critical for its effective and safe use. This section details the physicochemical characteristics and the antimicrobial mechanism of **4-Octylbenzenesulfonic acid**.

Physicochemical Properties

4-Octylbenzenesulfonic acid is most commonly utilized in its sodium salt form (Sodium 4-octylbenzenesulfonate) for stability and ease of handling.[1] Its efficacy is rooted in its amphiphilic nature, possessing both a hydrophobic octylbenzene tail and a hydrophilic sulfonate head.

Property	Value	Source(s)
Chemical Name	4-Octylbenzenesulfonic acid / Sodium 4-octylbenzenesulfonate	[4][5][6]
CAS Number	17012-98-5 (Acid) / 6149-03-7 (Sodium Salt)	[5][6]
Molecular Formula	$C_{14}H_{22}O_3S$ (Acid) / $C_{14}H_{21}NaO_3S$ (Sodium Salt)	[4][5][6]
Molecular Weight	270.39 g/mol (Acid) / 292.37 g/mol (Sodium Salt)	[4][5][6]
Appearance	White to off-white solid powder (Sodium Salt)	[1][4]
Solubility	Soluble in water; slightly soluble in DMSO and Methanol	[1][4]
Storage Temperature	-20°C Freezer, Under inert atmosphere	[3][4]

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Mechanism of Antimicrobial Action

As an anionic surfactant, the primary mechanism of action for **4-Octylbenzenesulfonic acid** is the disruption of microbial cell membranes. This process is universal to many bacteria, fungi, and enveloped viruses.

- Adsorption and Intercalation: The hydrophobic alkylbenzene tail of the molecule adsorbs to and intercalates into the lipid bilayer of the microbial cell membrane or the lipid envelope of a virus.
- Membrane Disruption: This insertion disrupts the structural integrity of the membrane, increasing its permeability. The reduction of polarity on the cellular membrane impairs its essential functions.
- Leakage of Cellular Contents: The compromised membrane can no longer maintain the electrochemical gradient necessary for life, leading to the leakage of vital intracellular components such as ions, proteins, and nucleic acids.[7]
- Cell Lysis and Inactivation: This cascade of events results in the eventual lysis of the cell or the disintegration of the viral envelope, leading to inactivation of the microorganism. For viruses, this disruption often occurs at or above the surfactant's Critical Micelle Concentration (CMC), where the surfactant molecules aggregate into micelles that can effectively solubilize the viral envelope.[7]

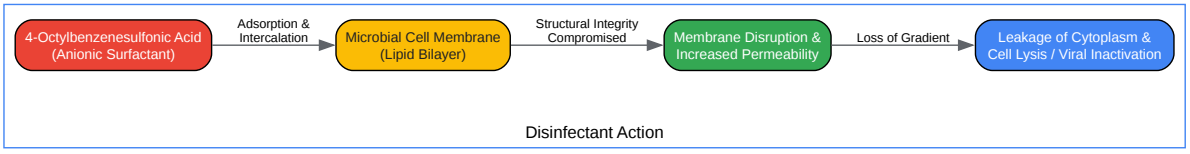


Figure 1: Mechanism of 4-Octylbenzenesulfonic Acid Action

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Figure 1: Mechanism of **4-Octylbenzenesulfonic Acid** Action

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Anticipated Spectrum of Activity

Based on its mechanism of action, **4-Octylbenzenesulfonic acid** is expected to be effective against a range of microorganisms commonly found in laboratory settings.

- Bactericidal Activity: The disruption of the cell membrane is an effective killing mechanism against both Gram-positive and Gram-negative bacteria.[8]
- Virucidal Activity: It is expected to be highly effective against enveloped viruses (e.g., Influenza virus, Herpesviridae, Coronaviruses) due to the vulnerability of their lipid envelopes to surfactant-based disruption.[7][9] Its efficacy against non-enveloped viruses may be limited and requires specific validation.
- Fungicidal Activity: Surfactant action can disrupt the plasma membrane of yeasts and fungi, leading to fungicidal effects.[10][11]

Safety and Handling

Proper handling of **4-Octylbenzenesulfonic acid** is essential to ensure personnel safety. It is classified as an irritant.[1][12]

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Hazard Category	Description	GHS Pictogram	Precautionary Measures	Source(s)
Skin Irritation	Causes skin irritation (H315)	GHS07 (Exclamation Mark)	Wear protective gloves (e.g., nitrile) and a lab coat. Wash hands thoroughly after handling.	[4]
Eye Irritation	Causes serious eye irritation (H319)	GHS07 (Exclamation Mark)	Wear safety glasses or goggles. If contact occurs, rinse cautiously with water for several minutes.	[4]
Respiratory Irritation	May cause respiratory irritation (H335)	GHS07 (Exclamation Mark)	Handle the powder form in a well-ventilated area or a chemical fume hood. Use a dust mask if necessary.	[4][12]
Corrosivity	The acid form may be corrosive to metals (H290)	-	Use caution with metal surfaces and equipment. The sodium salt form is generally preferred.	

First Aid:

- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[12]

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- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[1][12]
- Inhalation: Move the person to fresh air.[12]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.[12]

Storage and Disposal: Store the compound in a tightly closed container in a dry, well-ventilated place, preferably in a -20°C freezer as recommended.[3][4] Dispose of waste material in accordance with local, state, and federal regulations for chemical waste.

Application Protocols

Disclaimer: The following protocols are provided as a starting point for laboratory use. Researchers are required to perform in-house validation to determine the optimal concentration and contact time required for the specific microorganisms, surfaces, and soil loads present in their unique laboratory environment.

Preparation of Disinfectant Solutions

This protocol describes the preparation of a 10% (w/v) stock solution and subsequent working solutions from the sodium salt of **4-Octylbenzenesulfonic acid**.

Materials:

- Sodium 4-octylbenzenesulfonate powder (CAS 6149-03-7)
- Deionized or distilled water
- Sterile glass bottle for stock solution
- Sterile containers for working solutions (e.g., spray bottles, beakers)
- Calibrated balance and weigh boats
- Magnetic stirrer and stir bar

Procedure for 10% (w/v) Stock Solution:

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- Measure 900 mL of deionized water into a 1 L glass beaker with a magnetic stir bar.
- Place the beaker on a magnetic stirrer.
- Carefully weigh 100 g of Sodium 4-octylbenzenesulfonate powder.
- Slowly add the powder to the vortex of the stirring water to prevent clumping.
- Continue stirring until the powder is completely dissolved. The solution should be clear.
- Transfer the solution to a clearly labeled, sterile 1 L bottle. Include the chemical name, concentration (10%), preparation date, and initials.
- Store the stock solution at 4°C for up to 3 months.

Procedure for Working Solutions:

- For a 1% (w/v) solution: Dilute the 10% stock solution 1:10 with deionized water (e.g., 100 mL of stock + 900 mL of water).
- For a 0.5% (w/v) solution: Dilute the 10% stock solution 1:20 with deionized water (e.g., 50 mL of stock + 950 mL of water).

Prepare working solutions fresh daily or weekly and store them in labeled containers.

Protocol for General Surface Disinfection

This protocol is suitable for non-porous surfaces such as laboratory benches, fume hood interiors, and other compatible surfaces.

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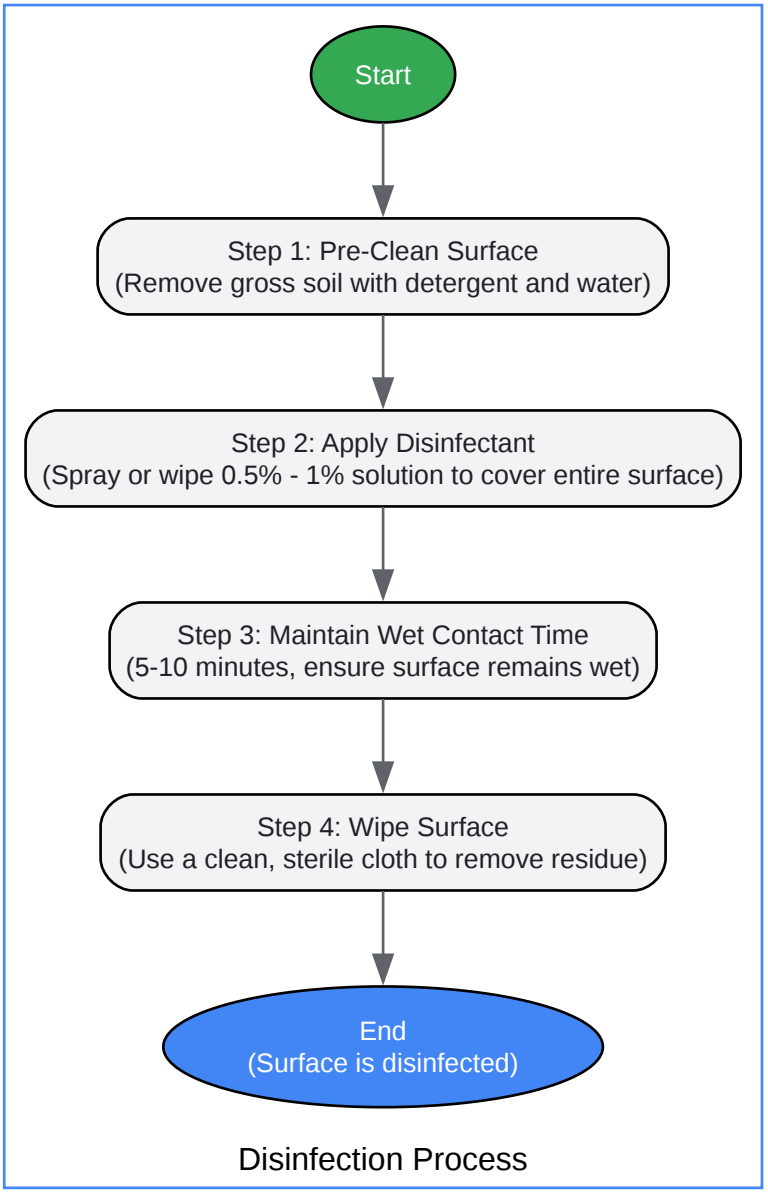


Figure 2: General Surface Disinfection Workflow

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Figure 2: General Surface Disinfection Workflow

Materials:

- 0.5% or 1% working solution of Sodium 4-octylbenzenesulfonate.
- Clean cloths or paper towels.

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- Appropriate PPE (gloves, safety glasses).

Procedure:

- Pre-Cleaning: Remove any visible soil, dust, or organic matter from the surface using a general-purpose cleaner or detergent wipe. Disinfection is most effective on a clean surface.
- Application: Thoroughly wet the surface with the disinfectant solution using a spray bottle or a cloth saturated with the solution. Ensure there are no dry spots.
- Contact Time: Allow the disinfectant to remain on the surface for a minimum contact time of 5-10 minutes. The surface must remain visibly wet for the entire duration. Reapply if necessary. This dwell time is a critical parameter that must be validated in-house.
- Wiping: After the contact time has elapsed, wipe the surface with a clean, damp cloth to remove any residual disinfectant, especially on surfaces that may come into contact with sensitive samples or equipment. For less sensitive areas, the surface can be allowed to air dry.

Protocol for Disinfection of Non-Critical Equipment by Immersion

This protocol is suitable for immersible, non-critical items such as plastic or glass containers, magnetic stir bars, and other small laboratory equipment.

Materials:

- 0.5% or 1% working solution of Sodium 4-octylbenzenesulfonate.
- A soaking bin or container large enough to fully submerge the items.
- Appropriate PPE (gloves, safety glasses).

Procedure:

- Pre-Cleaning: Manually clean the items with a brush and detergent to remove all visible residue. Rinse thoroughly with water.

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- Immersion: Place the cleaned items into the soaking bin. Pour the disinfectant solution into the bin until all items are completely submerged.
- Contact Time: Allow the items to soak for a validated contact time, starting with a minimum of 10 minutes.
- Rinsing: Remove the items from the disinfectant solution and rinse them thoroughly with sterile deionized or distilled water to remove any chemical residue.
- Drying: Allow the items to air dry completely on a clean surface or in a drying cabinet before use or storage.

Validation and Efficacy Testing

The "Trust but Verify" principle is crucial in a research setting. The effectiveness of any disinfectant protocol must be validated under the conditions of its intended use.

Template for a Qualitative Carrier Test

This simplified test can provide confidence that the chosen concentration and contact time are effective against a target microorganism on a specific laboratory surface.

Objective: To determine if the disinfectant protocol eliminates a dried inoculum of a target microorganism from a representative surface material (carrier).

Materials:

- Culture of a relevant test organism (e.g., E. coli, S. aureus, or a lab-specific isolate).
- Sterile carriers (e.g., 1x1 cm coupons of stainless steel, glass, or plastic).
- Disinfectant solution and sterile water (as a negative control).
- Neutralizing broth (to stop the disinfectant's action).
- Appropriate growth medium (e.g., Tryptic Soy Broth or Agar).
- Incubator.

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Procedure:

- Inoculation: Pipette a small, known volume (e.g., 10 µL) of the microbial culture onto the center of each sterile carrier. Allow the carriers to dry completely in a biosafety cabinet.
- Treatment:
  - Test Group: Submerge the inoculated, dried carriers in the prepared disinfectant solution for the chosen contact time (e.g., 10 minutes).
  - Control Group: Submerge identical carriers in sterile water for the same duration.
- Neutralization: After the contact time, immediately transfer each carrier into a tube containing neutralizing broth to inactivate the disinfectant.
- Culturing: Vortex or sonicate the tubes to dislodge any surviving microorganisms from the carrier. Plate an aliquot of the neutralizing broth onto an appropriate agar medium.
- Incubation: Incubate the plates at the optimal temperature for the test organism (e.g., 37°C for 24-48 hours).
- Evaluation:
  - Effective: No growth on the plates from the test group carriers.
  - Ineffective: Growth on the plates from the test group carriers.
  - The control group plates should show significant growth, confirming the viability of the initial inoculum.

References

- **4-octylbenzenesulfonic acid**, sodium salt - ChemBK. (2024, April 9). Retrieved from [Link]
- **4-Octylbenzenesulfonic acid** sodium salt, 97% - LookChem. (n.d.). Retrieved from [Link]
- **4-Octylbenzenesulfonic acid** | 17012-98-5 - MilliporeSigma. (n.d.). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ALKYL BENZENE SULFONIC ACID - Ataman Kimya. (n.d.). Retrieved from [Link]
- **4-Octylbenzenesulfonic acid** sodium salt - Scu-icae. (n.d.). Retrieved from [Link]
- **4-Octylbenzenesulfonic acid** sodium salt - Intrepid-forensics. (n.d.). Retrieved from [Link]
- G. L., Andrei, G. M., Snoeck, R., De Clercq, E., & Neyts, J. (1998). In vitro and in vivo inhibition of ortho- and paramyxovirus infections by a new class of sulfonic acid polymers interacting with virus-cell binding and/or fusion. Antimicrobial agents and chemotherapy, 42(2), 256–261.
- **4-Octylbenzenesulfonic acid** 97 6149-03-7. (n.d.). Retrieved from [Link]
- Tsujii, K., & Takagi, T. (1975). Use of octylbenzenesulfonate in place of dodecyl sulfate in SDS-polyacrylamid gel electrophoresis. Journal of biochemistry, 77(1), 117–123.
- Fazle-Rabbi, A. H. M., et al. (2023). Study on the relationship between viral inactivation and alkyl chain length of benzalkonium chloride. PLoS ONE, 18(6), e0287843.
- Dichtelmüller, H., & Rüber, E. (1999). Virus Inactivation in the 1990s - and into the 21st century - Part 5, Disinfection.
- G. L., Andrei, G. M., Snoeck, R., De Clercq, E., & Neyts, J. (1998). In vitro and in vivo inhibition of ortho- and paramyxovirus infections by a new class of sulfonic acid polymers interacting with virus-cell binding and/or fusion. Antimicrobial Agents and Chemotherapy, 42(2), 256-261.
- **4-Octylbenzenesulfonic acid** | C14H22O3S | CID 80250 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [Link]
- Benzenesulfonic acid, 4-octyl-, sodium salt (1:1) - Substance Details - SRS | US EPA. (2026, February 11). Retrieved from [Link]
- Protein purification and virus inactivation with alkyl glycosides. (2019). Google Patents.
- Alkylbenzene sulfonate - Wikipedia. (n.d.). Retrieved from [Link]
- Kumar, A., et al. (2021). Linear Alkyl Benzene Sulfonates a Soul of Cleaning Agents: A Review on Chemistry, Synthesis, Industrial Production, Applications and Environment Solicitude. Scholars Research Library.
- Kumar, A., et al. (2022).

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- Octylbenzenesulfonic acid | C14H22O3S | CID 171153 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [Link]

- Alkyl benzene sulfonic acid and preparation method and application thereof. (2022). Google Patents.
- Kubo, I., Muroi, H., & Kubo, A. (2002). Antifungal activity of octyl gallate. Journal of agricultural and food chemistry, 50(26), 7549–7552.
- Kos, J., et al. (2012).
- Fankhauser, R. L., et al. (2017). A bioassay-based protocol for chemical neutralization of human faecal wastes treated by physico-chemical disinfection processes: A case study on benzalkonium chloride. PLoS ONE, 12(9), e0184233.
- Ogita, A., et al. (2012). Enhancing Effects on Vacuole-Targeting Fungicidal Activity of Amphotericin B. Frontiers in Microbiology, 3, 107.
- de Oliveira, C. R., et al. (2021). Fungicidal Activity of a Safe 1,3,4-Oxadiazole Derivative Against Candida albicans.
- Seden, K. O., et al. (2014). Antifungal activity of cinnamic acid derivatives involves inhibition of benzoate 4-hydroxylase (CYP53). Journal of Applied Microbiology, 116(4), 924–932.
- Bartek, I. L., et al. (2016).

- Cleaning and Disinfection Guide for Health Care Facilities. (n.d.). Retrieved from [Link]

- Masuda, K., et al. (2011). Bactericidal activity of mouse α-defensin cryptdin-4 predominantly affects noncommensal bacteria.

- TGA instructions for disinfectant testing. (2017, March 2). Therapeutic Goods Administration. Retrieved from [Link]

- Safer Products & Practices for Disinfecting & Sanitizing Surfaces. (2012, May 9). San Francisco Environment Department. Retrieved from [Link]

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Sources

- 1. chembk.com [chembk.com]
- 2. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 3. 4-Octylbenzenesulfonic acid sodium salt, 97% | lookchem [lookchem.com]
- 4. SODIUM 4-N-OCTYLBENZENESULFONATE | 6149-03-7 [chemicalbook.com]
- 5. 4-Octylbenzenesulfonic acid | C14H22O3S | CID 80250 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 7. Study on the relationship between viral inactivation and alkyl chain length of benzalkonium chloride - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Bactericidal activity of mouse α-defensin cryptdin-4 predominantly affects noncommensal bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Antifungal activity of octyl gallate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Frontiers | Enhancing Effects on Vacuole-Targeting Fungicidal Activity of Amphotericin B [frontiersin.org]
- 12. pfaltzandbauer.com [pfaltzandbauer.com]

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